

# SB-612111 hydrochloride solubility in DMSO and ethanol

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## Compound of Interest

Compound Name: SB-612111 hydrochloride

Cat. No.: B1663074

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## Technical Support Center: SB-612111 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility, handling, and experimental use of **SB-612111 hydrochloride**.

## Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What is the recommended solvent for dissolving **SB-612111 hydrochloride**?

A1: For preparing stock solutions, DMSO is the recommended solvent, as **SB-612111 hydrochloride** is soluble up to 100 mM. Ethanol can also be used, with a maximum solubility of 50 mM.

Q2: My **SB-612111 hydrochloride** is not dissolving completely. What should I do?

A2: If you observe precipitation or incomplete dissolution, gentle warming and/or sonication can help facilitate the process.<sup>[1]</sup> Ensure you have not exceeded the maximum solubility concentrations (100 mM in DMSO, 50 mM in ethanol).

Q3: How should I store the stock solution of **SB-612111 hydrochloride**?

A3: Stock solutions should be stored at -20°C for short-term (months) to -80°C for long-term (up to 6 months) storage to maintain stability.<sup>[1][2]</sup>

Q4: Can I use water to dissolve **SB-612111 hydrochloride**?

A4: Direct dissolution in aqueous buffers is not recommended due to the compound's low aqueous solubility. It is best practice to first prepare a concentrated stock solution in an organic solvent like DMSO and then dilute it into your aqueous experimental medium.

Q5: The molecular weight on the vial is slightly different from the published molecular weight. Which one should I use for my calculations?

A5: Always use the batch-specific molecular weight provided on the vial label or the Certificate of Analysis (CoA) for your calculations. This value may vary slightly due to factors such as hydration.

## Data Presentation: Solubility

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)
DMSO	100 mM	45.49 mg/mL
Ethanol	50 mM	22.74 mg/mL

Note: Calculations are based on a molecular weight of 454.86 g/mol . Please refer to the batch-specific molecular weight on your product's Certificate of Analysis for precise calculations.

## Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **SB-612111 hydrochloride** in DMSO.

Materials:

- **SB-612111 hydrochloride** powder

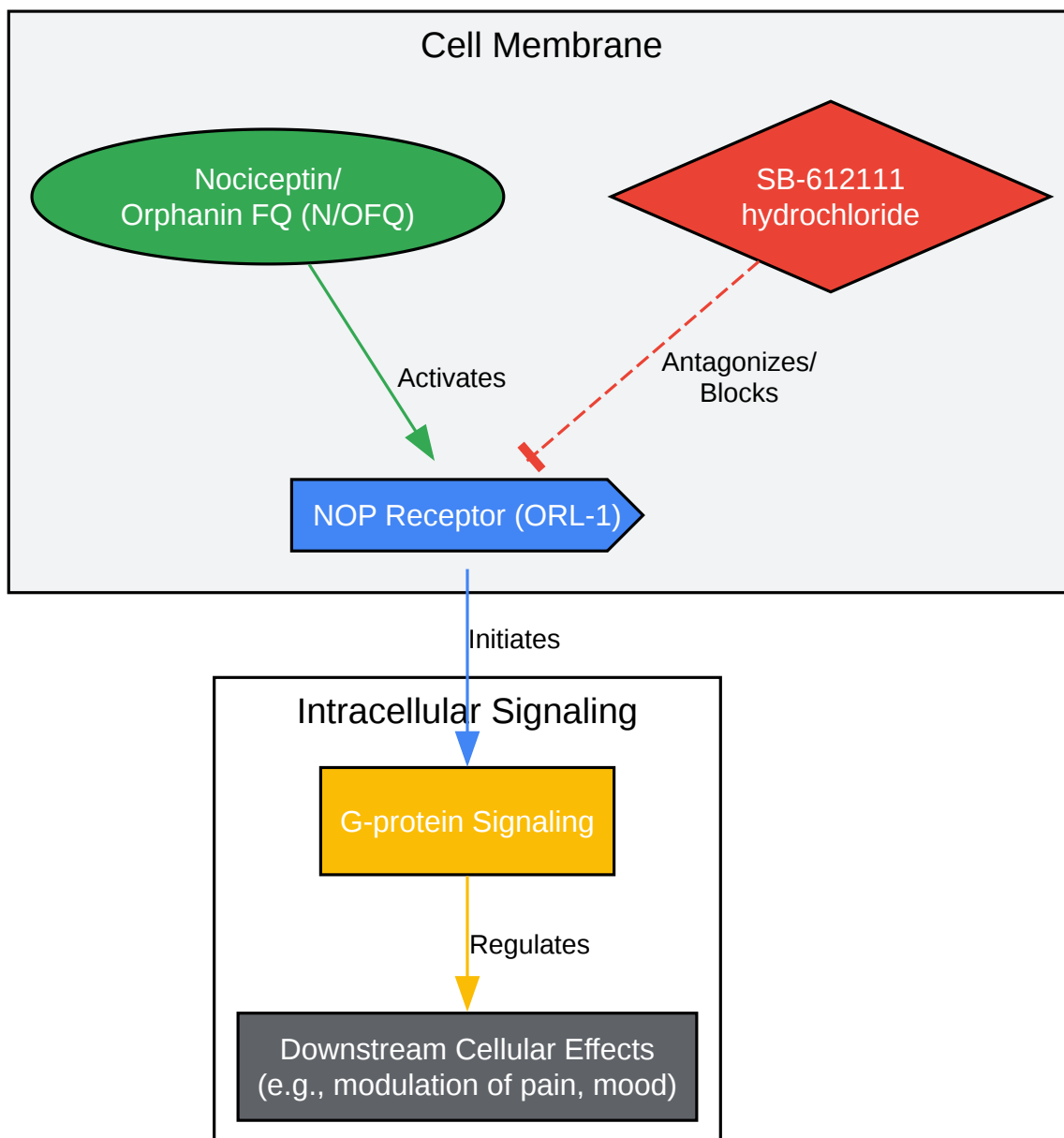
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes
- Calibrated pipettes

#### Procedure:

- Calculate the required mass: Based on the desired volume and a molecular weight of 454.86 g/mol, calculate the mass of **SB-612111 hydrochloride** needed. For example, to prepare 1 mL of a 10 mM stock solution:
  - $\text{Mass (g)} = 10 \text{ mmol/L} \times 1 \text{ L}/1000 \text{ mL} \times 1 \text{ mL} \times 454.86 \text{ g/mol} = 0.0045486 \text{ g}$
  - $\text{Mass (mg)} = 4.55 \text{ mg}$
- Weigh the compound: Carefully weigh out the calculated mass of **SB-612111 hydrochloride** and place it into a sterile microcentrifuge tube.
- Add DMSO: Add the calculated volume of DMSO to the microcentrifuge tube containing the compound. For this example, add 1 mL of DMSO.
- Dissolve the compound: Vortex the solution until the compound is completely dissolved. If necessary, gentle warming or brief sonication can be used to aid dissolution.[\[1\]](#)
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.[\[1\]](#)

## Visualizations

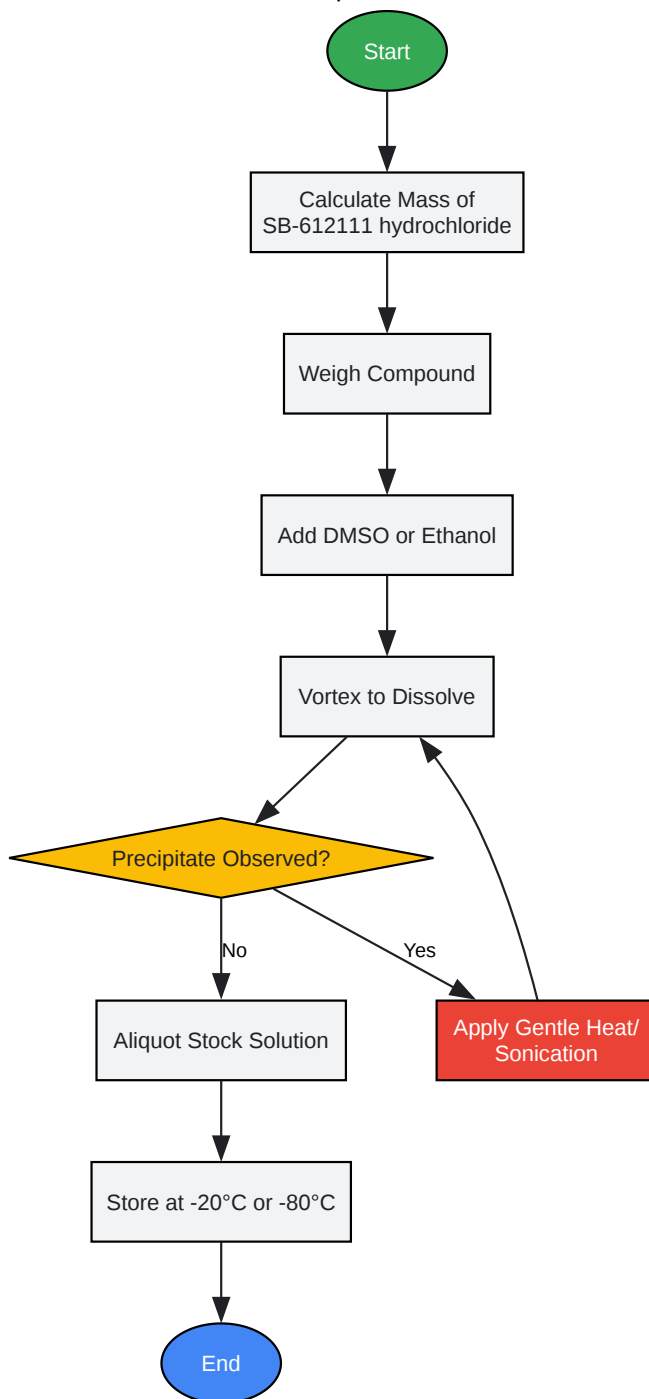
## SB-612111 Signaling Pathway



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Caption: Mechanism of action of **SB-612111 hydrochloride** as a NOP receptor antagonist.

## Stock Solution Preparation Workflow



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Caption: A workflow for preparing **SB-612111 hydrochloride** stock solutions.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medkoo.com [medkoo.com]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

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